

Personal protective equipment for handling Permethrinic acid methyl ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Permethrinic acid methyl ester*

Cat. No.: *B108998*

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Essential Safety and Handling Guide for Permethrinic Acid Methyl Ester

This guide provides immediate, essential safety and logistical information for handling **Permethrinic acid methyl ester** (CAS No. 61898-95-1). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Classification

Permethrinic acid methyl ester is classified with the following hazards:

- Acute toxicity, oral (Category 4): Harmful if swallowed.[\[1\]](#)
- Skin corrosion/irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3): May cause respiratory irritation.[\[1\]](#)

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Storage Conditions

Proper storage is crucial for maintaining the integrity of **Permethrinic acid methyl ester**.

Form	Storage Temperature	Duration
Pure	-20°C	3 years
4°C	2 years	
In solvent	-80°C	6 months
-20°C	1 month	
Shipping is acceptable at room temperature for less than 2 weeks. [1]		

Operational Plan for Safe Handling

Following a strict operational plan minimizes risks associated with handling **Permethrinic acid methyl ester**.

Pre-Operational Checks

- Ventilation: Ensure work is conducted in a well-ventilated area, preferably a chemical fume hood.[\[1\]](#)
- Emergency Equipment: Confirm that a safety shower and eye wash station are accessible.[\[1\]](#)
- Personal Protective Equipment (PPE) Inspection: Check that all required PPE is available and in good condition.

Required Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure.

Body Part	Protection
Eyes/Face	Safety goggles with side-shields or a face shield. [1]
Hands	Protective gloves (e.g., Nitrile gloves offer good resistance to bases, oils, and many solvents). [1] [2]
Body	Impervious clothing, such as a lab coat or chemical-resistant suit, to prevent skin contact. [1]
Respiratory	A suitable respirator should be used, especially in cases of inadequate ventilation or when creating aerosols. A NIOSH-approved respirator with an organic vapor cartridge may be appropriate. [1] [3]

Handling Procedure

- Wear all required PPE before handling the substance.[\[1\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Prevent contact with skin and eyes.[\[1\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Use only in a well-ventilated area or outdoors.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Post-Handling Procedures

- Take off contaminated clothing and wash it before reuse.[\[1\]](#)

- Store the chemical in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and ignition sources.[\[1\]](#)
- Clean the work area and decontaminate any surfaces that may have come into contact with the chemical.

Emergency Procedures

In case of accidental exposure, follow these first aid measures:

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, provide respiratory support. Seek immediate medical attention. [1]
Skin Contact	Wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention. [1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention. [1]

Disposal Plan

Proper disposal is essential to prevent environmental contamination.

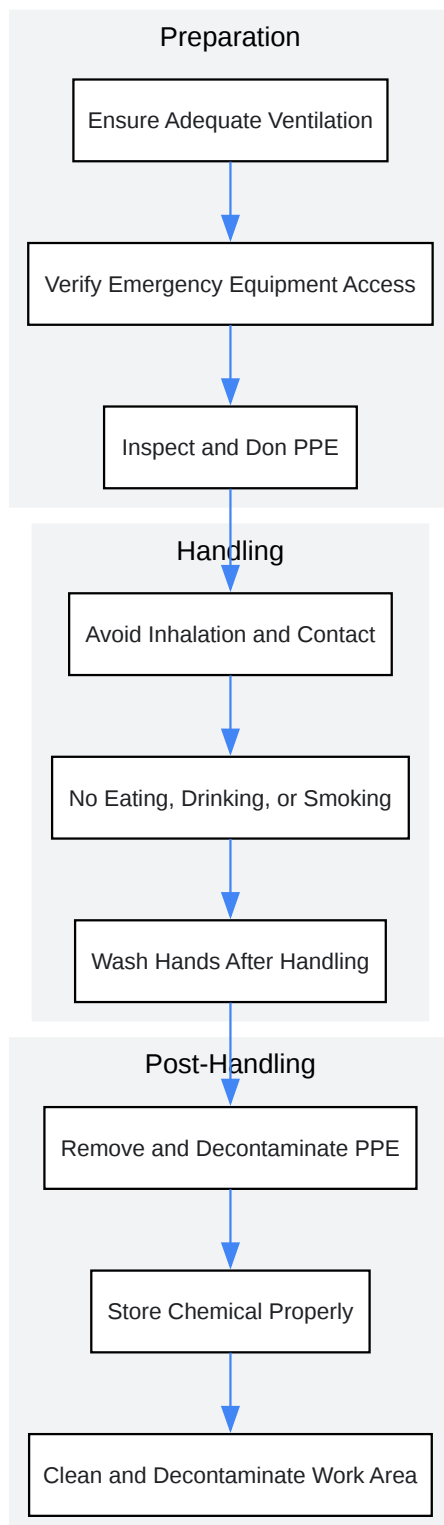
- Containment: In case of a spill, absorb the material with a non-combustible absorbent material (e.g., diatomite, universal binders).[\[1\]](#)
- Collection: Collect the absorbed material and any contaminated soil into a suitable, labeled container for disposal.
- Decontamination: Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)

- Disposal: Dispose of the contaminated waste according to federal, state, and local environmental regulations. Do not allow the product to enter drains or water courses.[\[1\]](#)

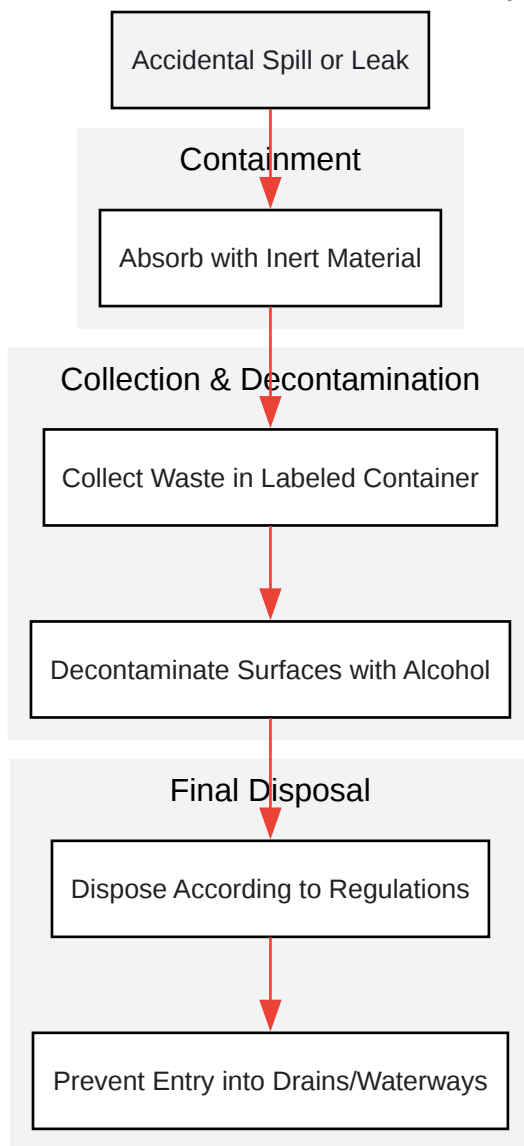
Visual Workflows

The following diagrams illustrate the key steps for safe handling and disposal.

Safe Handling Workflow for Permethrinic Acid Methyl Ester



Disposal Plan for Permethrinic Acid Methyl Ester



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- To cite this document: BenchChem. [Personal protective equipment for handling Permethrinic acid methyl ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108998#personal-protective-equipment-for-handling-permethrinic-acid-methyl-ester]

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